

Technical Guide to the Safe Handling of 3,4-Difluorophenylacetyl Chloride

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Compound of Interest

Compound Name: *3,4-Difluorophenylacetyl chloride*

Cat. No.: B172292

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Disclaimer: This document provides a summary of available safety information for **3,4-Difluorophenylacetyl chloride** (CAS No. 121639-61-0). A complete Safety Data Sheet (SDS) for this specific compound was not publicly available at the time of writing. Therefore, some procedural recommendations are based on the known hazards of structurally similar compounds and general principles for handling acyl chlorides. Users should always consult a comprehensive, up-to-date SDS from their supplier before handling this chemical and perform a thorough risk assessment.

Chemical Identification and Physical Properties

3,4-Difluorophenylacetyl chloride is a fluorinated organic compound used as a building block in chemical synthesis. Its physical and chemical properties are summarized below.

Property	Value	Source(s)
CAS Number	121639-61-0	[1]
Molecular Formula	C ₈ H ₅ ClF ₂ O	[1]
Molecular Weight	190.57 g/mol	[1]
Appearance	Pink oil	[1]
Boiling Point (Predicted)	224.5 ± 30.0 °C	[1]
Density (Predicted)	1.369 ± 0.06 g/cm ³	[1]
Storage Temperature	2-8°C	[1]

Hazard Identification and Classification

Based on available data, **3,4-Difluorophenylacetyl chloride** is classified as a corrosive substance. The primary hazards are severe skin burns and eye damage.

Hazard Category	GHS Classification
Pictogram	
Signal Word	Danger
Hazard Statement	H314: Causes severe skin burns and eye damage

Note: This classification may be incomplete. Other hazards may be associated with this compound.

Experimental Protocols: Safe Handling and Emergency Procedures

Given the corrosive nature of **3,4-Difluorophenylacetyl chloride** and its reactivity as an acyl chloride, stringent safety protocols are mandatory. The following procedures are based on best practices for handling similar hazardous chemicals.

Personal Protective Equipment (PPE)

A comprehensive PPE protocol is essential to prevent contact.

- Eye Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Use a chemically resistant lab coat, apron, and full-length pants. Ensure gloves are rated for handling corrosive and reactive chlorides. Nitrile gloves may not be sufficient; consult glove manufacturer compatibility charts.
- Respiratory Protection: Handle only in a certified chemical fume hood. If there is a risk of inhalation, use a NIOSH-approved respirator with an appropriate cartridge for acid gases and organic vapors.

Handling and Storage

- Handling:
 - Always work in a well-ventilated chemical fume hood.
 - Keep the container tightly closed when not in use.
 - Grounding and bonding may be necessary to prevent static discharge if flammable vapors can accumulate.
 - Use only non-sparking tools.
 - Avoid contact with water and other incompatible materials such as alcohols, strong bases, and oxidizing agents. Acyl chlorides react violently with water, releasing hydrogen chloride gas.
- Storage:
 - Store in a cool, dry, well-ventilated area away from incompatible substances.[\[1\]](#)
 - Keep containers tightly sealed to prevent moisture contamination.
 - Recommended storage temperature is between 2-8°C.[\[1\]](#)

First-Aid Measures

Immediate medical attention is required for all exposures.

- In case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- In case of Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- In case of Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- In case of Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

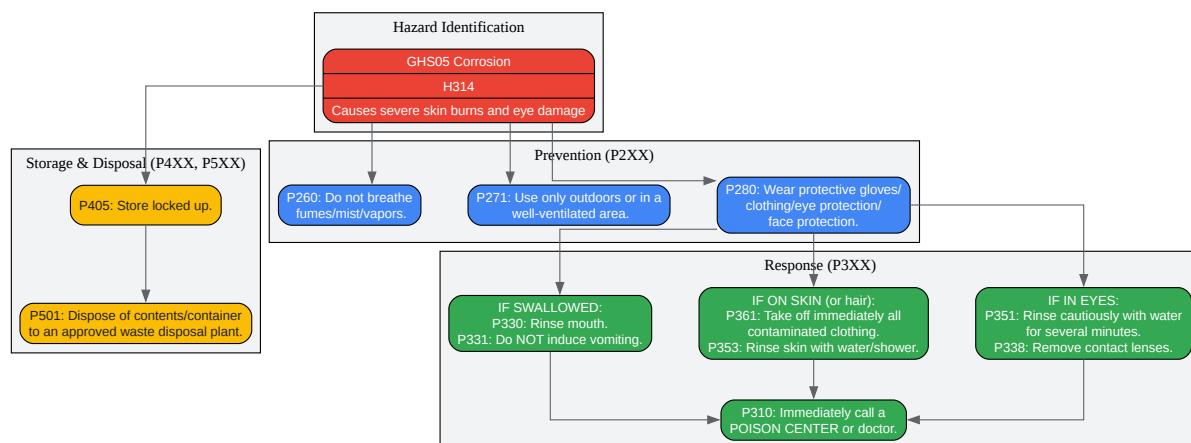
Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. DO NOT use water, as it will react violently.
- Specific Hazards: Thermal decomposition may produce toxic and corrosive gases, including hydrogen chloride and carbon oxides. Containers may explode when heated.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Visualized Workflows

GHS Hazard and Precautionary Workflow

The following diagram illustrates the logical flow from hazard identification to the necessary precautionary actions for handling **3,4-Difluorophenylacetyl chloride**.



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Caption: GHS Hazard and Precautionary Workflow for Corrosive Substances.

This guide is intended to provide a starting point for the safe handling of **3,4-Difluorophenylacetyl chloride**. It is not a substitute for a formal risk assessment and a thorough review of a supplier-provided Safety Data Sheet. Always prioritize safety and adhere to all institutional and regulatory guidelines when working with hazardous materials.

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References

- 1. 3,4-DIFLUOROPHENYLACETYL CHLORIDE CAS#: 121639-61-0 [chemicalbook.com]
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